

A Comparative Guide to Neutron-Rich Calcium Isotopes: Focus on Calcium-49

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Calcium-49**

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This guide provides a detailed comparison of the nuclear properties of **Calcium-49** and other neutron-rich calcium isotopes. The information presented is based on experimental data from leading nuclear physics facilities, offering a valuable resource for researchers in nuclear structure, astrophysics, and related fields.

Quantitative Comparison of Nuclear Properties

The following table summarizes key nuclear properties of **Calcium-49** alongside its neighboring neutron-rich isotopes. This data is essential for understanding the stability and decay characteristics of these nuclei.

Isotope	Mass Number (A)	Number of Neutrons (N)	Mass Excess (keV)[1] [2]	Binding Energy per Nucleon (MeV)[3]	Half-life[3]	Decay Mode(s) [3]
Calcium-48	48	28	-44214.742 ± 4.147	8.666	>6 x 10 ¹⁸ years	$\beta\beta$
Calcium-49	49	29	-41300.00 ± 0.18	8.595	8.718 minutes	β^-
Calcium-50	50	30	-39589.24 (calculated)	8.550	13.9 seconds	β^-
Calcium-51	51	31	-35870 (estimated)	8.468	10.0 seconds	β^- , β^-n
Calcium-52	52	32	-32509.136 ± 465.747	8.396	4.6 seconds	β^-

Experimental Production and Characterization of Calcium-49

The production and study of exotic, neutron-rich isotopes like **Calcium-49** are conducted at specialized facilities such as the Isotope Separator On-Line (ISOLDE) facility at CERN.[4][5][6] The experimental workflow involves several key stages, from the creation of the isotope to its detailed analysis.

Experimental Protocol at ISOLDE

1. Isotope Production:

- A high-energy proton beam, accelerated by the Proton Synchrotron Booster (PSB) to 1.4 GeV, is directed onto a thick target.[4][7] For the production of neutron-rich calcium isotopes, a uranium carbide (UCx) target is commonly used.[7][8]

- Nuclear reactions, primarily spallation, fission, and fragmentation, induced by the proton bombardment of the target material, produce a wide array of radioactive nuclides, including **Calcium-49**.[\[4\]](#)[\[7\]](#)

2. Extraction and Ionization:

- The target is heated to high temperatures (around 2000 °C) to facilitate the diffusion and effusion of the produced isotopes.[\[7\]](#)
- The released atoms are then ionized. For calcium, a highly selective method known as Resonance Ionization Laser Ion Source (RILIS) is employed.[\[9\]](#) This involves a multi-step process where lasers of specific wavelengths are used to selectively excite and ionize the calcium atoms, ensuring a high purity of the desired element.[\[8\]](#)[\[9\]](#)

3. Mass Separation:

- The ionized isotopes are extracted and accelerated by a high voltage potential.
- The ion beam is then passed through a mass separator, which uses magnetic fields to separate the ions based on their mass-to-charge ratio. This allows for the selection of a pure beam of **Calcium-49** ions.

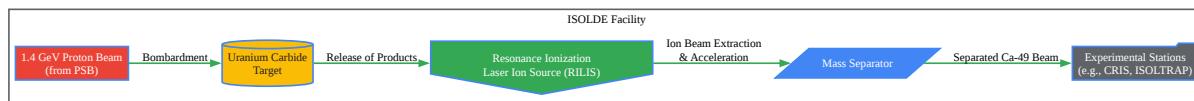
4. Beam Delivery and Experimental Analysis:

- The mass-separated beam of **Calcium-49** is then transported to various experimental setups.
- **Laser Spectroscopy:** Techniques like Collinear Resonance Ionization Spectroscopy (CRIS) are used to study the hyperfine structure of the isotopes, which provides information on their nuclear spin, electromagnetic moments, and charge radii.[\[10\]](#)
- **Mass Spectrometry:** High-precision Penning traps, such as ISOLTRAP, are used to accurately measure the mass of the isotopes, which is crucial for determining their binding energies.[\[10\]](#)
- **Decay Spectroscopy:** The decay properties of the isotopes, such as their half-life and decay modes, are studied using detector arrays that can identify the emitted particles (e.g., beta

particles, gamma rays).

Experimental Workflow for Calcium-49 Production at ISOLDE

The following diagram illustrates the general workflow for the production and study of **Calcium-49** at the ISOLDE facility.



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Caption: Experimental workflow for the production of **Calcium-49** at ISOLDE.

Nuclear Structure and the Significance of Neutron-Rich Calcium Isotopes

The study of neutron-rich calcium isotopes is of great interest in nuclear physics due to the presence of "magic numbers" of protons and neutrons, which are associated with enhanced nuclear stability. Calcium ($Z=20$) is a "magic" proton number. Calcium-48, with 28 neutrons, is a "doubly magic" and remarkably stable isotope.[\[11\]](#)

The properties of isotopes beyond Calcium-48, such as **Calcium-49**, provide crucial insights into the evolution of nuclear shell structure far from the valley of stability. Experimental data on these isotopes are essential for testing and refining theoretical models of the nuclear force that binds protons and neutrons together in the atomic nucleus. This research has implications for our understanding of nucleosynthesis in stars and the limits of nuclear existence.

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- To cite this document: BenchChem. [A Comparative Guide to Neutron-Rich Calcium Isotopes: Focus on Calcium-49]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12654295#calcium-49-in-relation-to-other-neutron-rich-calcium-isotopes>]

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